

Navigating the Safe Handling of 4-Methyldecane: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-Methyldecane

Cat. No.: B1670055

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **4-Methyldecane**, ensuring laboratory safety and building trust in procedural accuracy.

Chemical and Physical Properties of 4-Methyldecane

A clear understanding of **4-Methyldecane**'s properties is the foundation of its safe handling. This colorless liquid is characterized by a pungent, acrid odor.^{[1][2]} Key quantitative data are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₁ H ₂₄
Molecular Weight	156.31 g/mol
Boiling Point	187.4 ± 7.0 °C at 760 mmHg ^[3]
Flash Point	49.4 ± 11.4 °C ^[3]
Density	0.7 ± 0.1 g/cm ³ ^[3]

Hazard Identification and Personal Protective Equipment (PPE)

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Methyldecane** is classified as a flammable liquid and vapor.[4] Crucially, it may be fatal if swallowed and enters airways.[4] Therefore, stringent adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

Recommended Personal Protective Equipment (PPE)

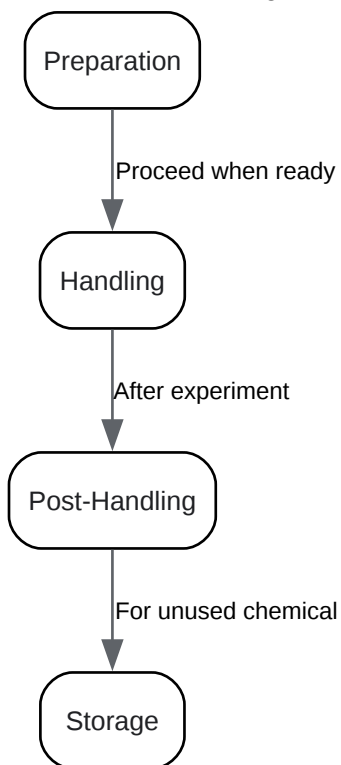
PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Always inspect gloves for integrity before use.
Eye Protection	Safety glasses with side shields or goggles	Provides a barrier against splashes.
Skin and Body Protection	Laboratory coat	To prevent skin contact.
Respiratory Protection	Not typically required if handled in a well-ventilated area or a chemical fume hood.	In case of inadequate ventilation or potential for aerosol generation, a NIOSH-approved respirator with organic vapor cartridges should be used.

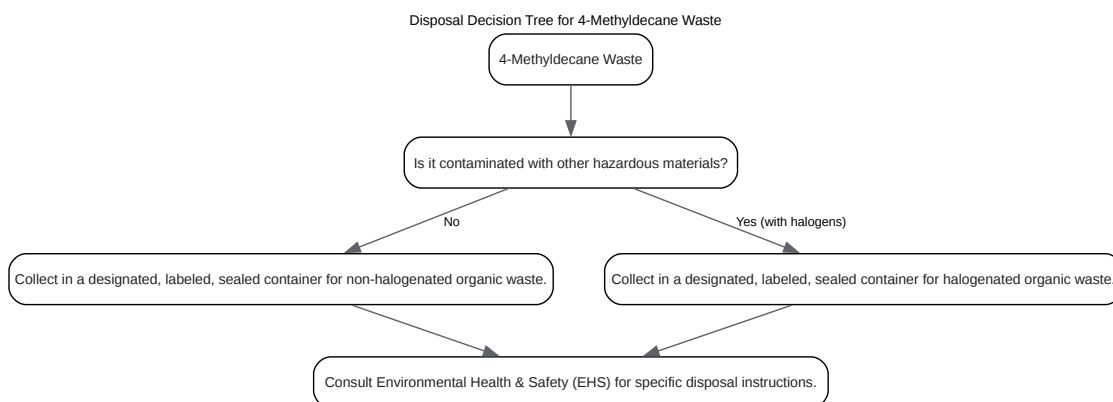
Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **4-Methyldecane** minimizes risks and ensures a safe laboratory environment.

Workflow for Handling **4-Methyldecane**

Operational Workflow for Handling 4-Methyldecane





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References

- 1. 4-Methyldecane - Hazardous Agents | Haz-Map [haz-map.com]
- 2. 4-Methyldecane | C₁₁H₂₄ | CID 17835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. cdn.chemservice.com [cdn.chemservice.com]

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